

Core Specifications of Common Isotrak Sources

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Compound of Interest

Compound Name: *Isotrak*

Cat. No.: *B13740967*

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Isotrak sources are available in a variety of radionuclides, activities, and physical formats to suit different applications, primarily for checking and calibrating radiation detectors.[\[1\]](#)[\[2\]](#) Below is a summary of common Isotrak sources utilized in research settings.

Table 1: Alpha Emitter Specifications

Isotope	Half-Life	Primary Emission	Standard Activity	Physical Form
Americium-241 (Am-241)	432.2 years	Alpha (α)	74 kBq	Mounted on an 85mm x 12mm aluminum rod. [3]

Table 2: Beta Emitter Specifications

Isotope	Half-Life	Primary Emission	Max Beta Energy	Standard Activity	Physical Form
Strontium-90 (Sr-90)	28.8 years	Beta (β^-)	0.546 MeV (Sr-90), 2.28 MeV (Y-90)	74 kBq	Mounted on an 85mm x 12mm aluminum rod. [3]

Table 3: Gamma Emitter Specifications

Isotope	Half-Life	Primary Emission	Gamma Energy	Standard Activity	Physical Form
Cesium-137 (Cs-137)	30.17 years	Gamma (γ)	0.662 MeV	370 kBq	Mounted on an 85mm x 12mm aluminum rod. [3]
Cobalt-60 (Co-60)	5.27 years	Gamma (γ)	1.173 MeV, 1.332 MeV	74 kBq	Available in various check source configuration s. [2]
Sodium-22 (Na-22)	2.6 years	Gamma (γ), Positron (β^+)	0.511 MeV, 1.275 MeV	74 kBq	Available in various check source configuration s. [2]

Table 4: Mixed Nuclide Source Sets

Set Identification	Included Nuclides	Activity per Nuclide
QCRB8149	Am-241, Co-60, Na-22, Sr-90	74 kBq
QCRB7471	Am-241, Co-60, Na-22, Sr-90, Cs-137	74 kBq

These sets are designed for comprehensive performance checks of instruments across a range of radiation types and energies.[\[2\]](#)

Experimental Protocols: Instrument Calibration and Quality Control

The primary application of Isotrap sources in a research setting is the calibration and routine performance verification of radiation detection instrumentation.

Gamma Spectrometer Energy Calibration using Isotrak Cs-137 and Co-60 Sources

Objective: To establish a relationship between the channel number of the Multi-Channel Analyzer (MCA) and the corresponding gamma-ray energy.

Materials:

- High-Purity Germanium (HPGe) or Sodium Iodide (NaI(Tl)) detector
- Multi-Channel Analyzer (MCA) and associated software
- Isotrak Cs-137 and Co-60 gamma sources
- Source holder for reproducible geometry

Methodology:

- **Background Measurement:** Before introducing any source, acquire a background spectrum for a sufficient duration to identify any existing peaks in the environment.
- **Source Placement:** Position the Cs-137 source at a fixed, reproducible distance from the detector.
- **Spectrum Acquisition (Cs-137):** Acquire a gamma spectrum for the Cs-137 source. The acquisition time should be long enough to obtain a well-defined photopeak at 661.7 keV with good statistical significance.
- **Peak Identification (Cs-137):** Identify the channel number corresponding to the centroid of the 661.7 keV photopeak.
- **Spectrum Acquisition (Co-60):** Replace the Cs-137 source with the Co-60 source, maintaining the exact same geometry. Acquire a spectrum and identify the channel numbers for the 1173.2 keV and 1332.5 keV photopeaks.
- **Calibration Curve:** Plot the known gamma energies (661.7, 1173.2, and 1332.5 keV) against their corresponding channel numbers. Perform a linear regression to determine the energy

calibration equation (Energy = m * Channel + c). This equation is then used by the software to convert channel numbers to energy for unknown samples.

Beta Counter Performance Check using Isotrak Sr-90 Source

Objective: To verify the consistent performance of a beta counter (e.g., Geiger-Müller or liquid scintillation counter).

Materials:

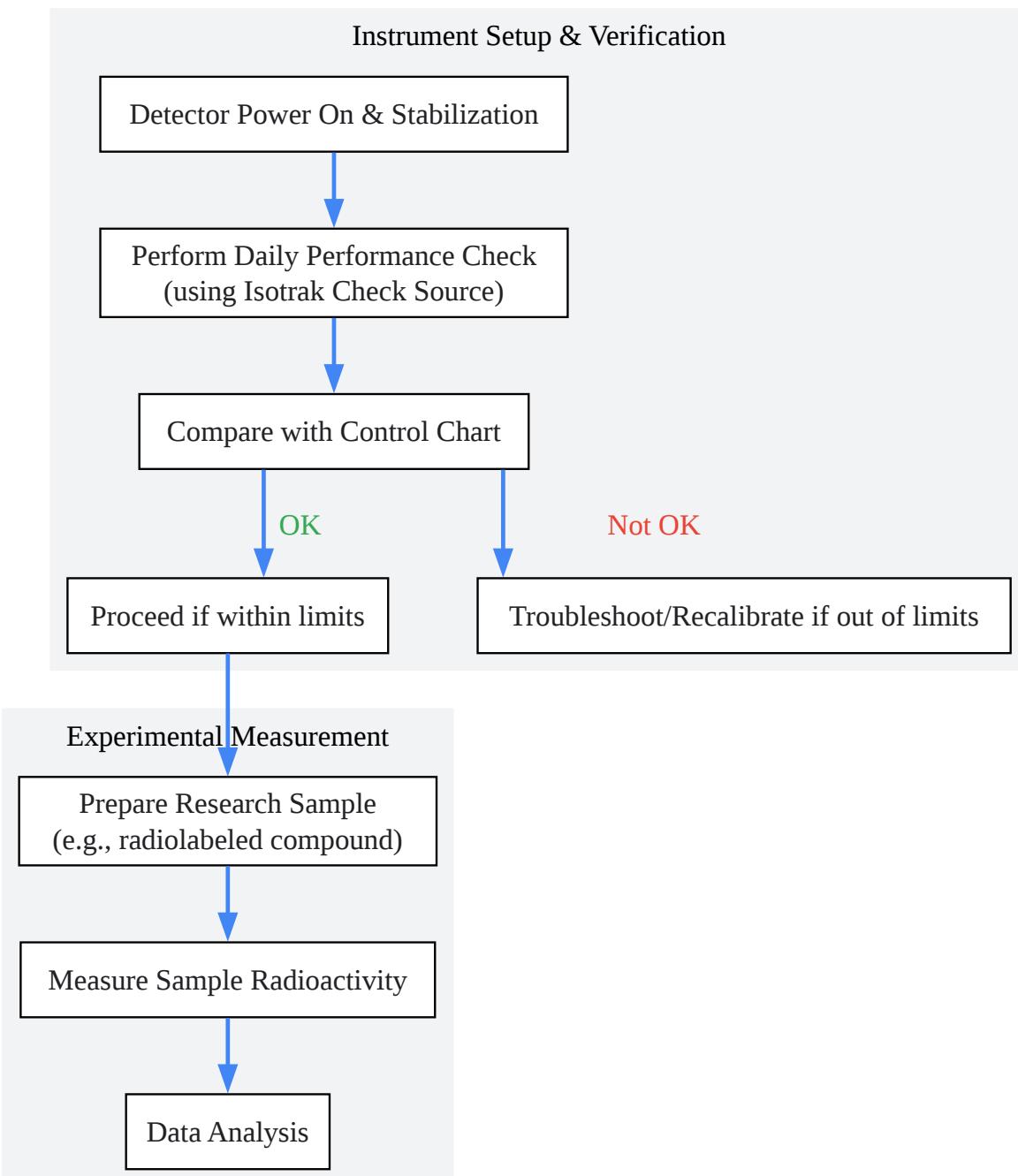
- Beta detector (e.g., Geiger-Müller counter)
- Isotrak Sr-90 check source
- Source holder

Methodology:

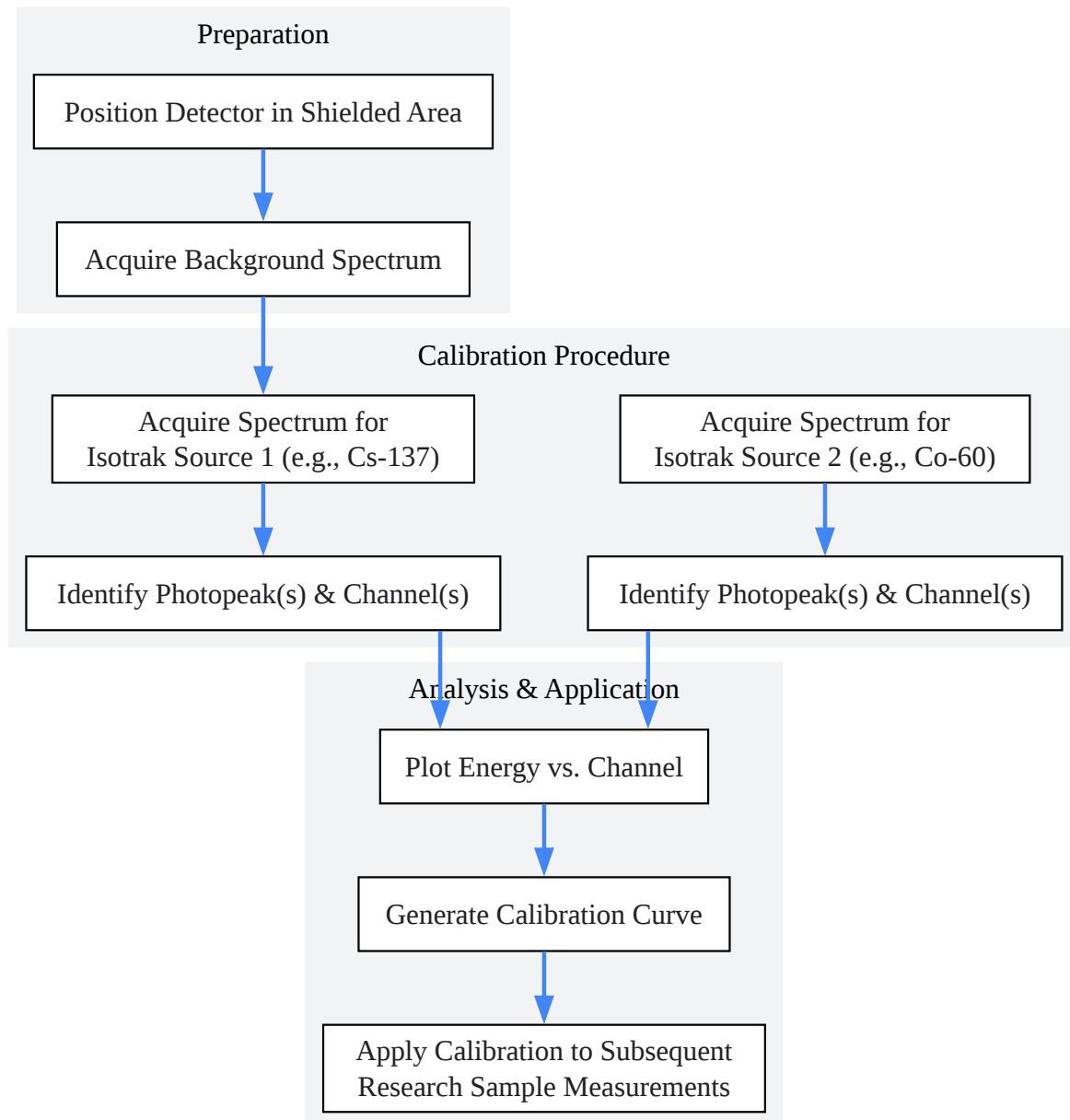
- **Background Count:** Measure the background count rate without the source present.
- **Source Count:** Place the Sr-90 source in a fixed position relative to the detector and measure the count rate for a set period.
- **Net Count Rate:** Subtract the background count rate from the source count rate to obtain the net count rate.
- **Trending:** Record the date, background count rate, and net source count rate in a logbook. This data should be trended over time. A stable net count rate (within statistical variations) indicates consistent detector performance. Significant deviations may signal a detector malfunction.

Logical and Experimental Workflows

While Isotrak sources are not used to directly probe biological signaling pathways, they are critical for ensuring the quality of data in radioassays that do. The following diagrams illustrate the logical flow of quality assurance and a typical experimental workflow using these sources.

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Caption: Logical workflow for ensuring instrument quality control in a research lab.

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